

# 2-Methoxyethyl Laurate: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 2-Methoxyethyl laurate

Cat. No.: B15347580

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Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a formal safety data sheet (SDS) or professional safety advice. Always consult the official SDS for **2-Methoxyethyl laurate** and follow all applicable safety regulations and institutional protocols.

## Introduction

**2-Methoxyethyl laurate** (CAS No. 6309-52-0), also known as 2-methoxyethyl dodecanoate, is an ester used in various industrial and research applications. A thorough understanding of its safety profile and proper handling procedures is crucial for minimizing risks in a laboratory or manufacturing setting. Due to a lack of extensive direct toxicological data for **2-Methoxyethyl laurate**, this guide incorporates a read-across approach, utilizing data from structurally similar laurate esters and potential metabolites like 2-methoxyethanol to provide a comprehensive safety overview.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of **2-Methoxyethyl laurate** is provided in the table below.

| Property          | Value                          | Reference |
|-------------------|--------------------------------|-----------|
| Molecular Formula | C15H30O3                       |           |
| Molecular Weight  | 258.40 g/mol                   |           |
| CAS Number        | 6309-52-0                      |           |
| IUPAC Name        | 2-methoxyethyl dodecanoate     |           |
| Boiling Point     | 333.10 °C (estimated)          |           |
| Flash Point       | 117.80 °C (estimated)          |           |
| Water Solubility  | 1.119 mg/L @ 25 °C (estimated) |           |
| logP (o/w)        | 5.230 (estimated)              |           |

## Toxicological Data Summary (Read-Across Approach)

Direct and comprehensive toxicological data for **2-Methoxyethyl laurate** is limited. Therefore, the following tables summarize available data for structurally related laurate esters (e.g., methyl laurate, ethyl laurate, sucrose laurate) and the potential metabolite, 2-methoxyethanol, to provide an estimated toxicological profile.

### Acute Toxicity

| Endpoint | Test Substance          | Species | Route | Value              | Classification | Reference |
|----------|-------------------------|---------|-------|--------------------|----------------|-----------|
| LD50     | Methyl Laurate          | Rat     | Oral  | > 2000 mg/kg bw    | Not Classified |           |
| LD50     | 2-Methoxyethyl acrylate | Rat     | Oral  | 404 - 818 mg/kg bw | Category 4     |           |

## Skin and Eye Irritation

| Endpoint        | Test Substance        | Species       | Result               | Classification | Reference |
|-----------------|-----------------------|---------------|----------------------|----------------|-----------|
| Skin Irritation | Methyl Laurate        | Rabbit        | Irritating           | Irritant       |           |
| Skin Irritation | Ethyl Laurate         | Animal Models | Not an irritant      | Not Classified |           |
| Eye Irritation  | Sucrose Laurate (10%) | Rabbit        | Slightly irritating  | Irritant       |           |
| Eye Irritation  | Ethyl Laurate         | -             | May cause irritation | Irritant       |           |

## Sensitization

| Endpoint           | Test Substance | Result          | Classification   | Reference |
|--------------------|----------------|-----------------|------------------|-----------|
| Skin Sensitization | Methyl Laurate | Not sensitizing | Not a sensitizer |           |

## Repeated Dose Toxicity

| Endpoint      | Test Substance                | Species | Route | NOAEL/L<br>OAEL               | Target<br>Organs | Reference |
|---------------|-------------------------------|---------|-------|-------------------------------|------------------|-----------|
| Repeated Dose | Bis(2-methoxyethyl) Phthalate | Rat     | Oral  | NOAEL:<br>100 mg/kg<br>bw/day | Testes           |           |

## Genotoxicity

| Endpoint  | Test Substance                 | Result   | Reference |
|-----------|--------------------------------|----------|-----------|
| Ames Test | Maltitol Laurate               | Negative |           |
| Ames Test | Sucrose Acetate<br>Isobutyrate | Negative |           |

## Reproductive and Developmental Toxicity

| Endpoint                                   | Test Substance                                | Species  | Route  | Result                                                                                                       | Reference |
|--------------------------------------------|-----------------------------------------------|----------|--------|--------------------------------------------------------------------------------------------------------------|-----------|
| Reproductive/<br>Developmental<br>Toxicity | 2-Methoxyethyl<br>acrylate                    | -        | -      | LOAEL: 40<br>mg/kg bw/day<br>for<br>reproductive<br>and<br>developmental<br>toxicity                         |           |
| Reproductive<br>Toxicity                   | 2-Methoxyethanol                              | Rat      | Dermal | Adverse<br>effects on<br>fertility                                                                           |           |
| Prenatal<br>Toxicity                       | 2-Methoxyethanol and<br>related<br>substances | Multiple | -      | Classified in<br>Pregnancy<br>Risk Group B<br>due to<br>embryo-/foeto<br>toxic and<br>teratogenic<br>effects |           |

## Hazard Identification and GHS Classification (Predicted)

Based on the read-across data, the predicted GHS classification for **2-Methoxyethyl laurate** is as follows. This is a predicted classification and should be confirmed with a formal assessment.

| Hazard Class                      | Hazard Category | Hazard Statement                               |
|-----------------------------------|-----------------|------------------------------------------------|
| Skin Corrosion/Irritation         | Category 2      | H315: Causes skin irritation                   |
| Serious Eye Damage/Eye Irritation | Category 2A     | H319: Causes serious eye irritation            |
| Reproductive Toxicity             | Category 1B     | H360: May damage fertility or the unborn child |

## Experimental Protocols

The following are detailed methodologies for key toxicological experiments, based on OECD guidelines, that would be used to assess the safety of **2-Methoxyethyl laurate**.

### Acute Dermal Irritation/Corrosion (OECD 404)

This test determines the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.



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#### OECD 404 Experimental Workflow

### Skin Sensitization: Local Lymph Node Assay (LLNA; OECD 429)

The LLNA is a method for identifying chemicals that have the potential to cause skin sensitization.

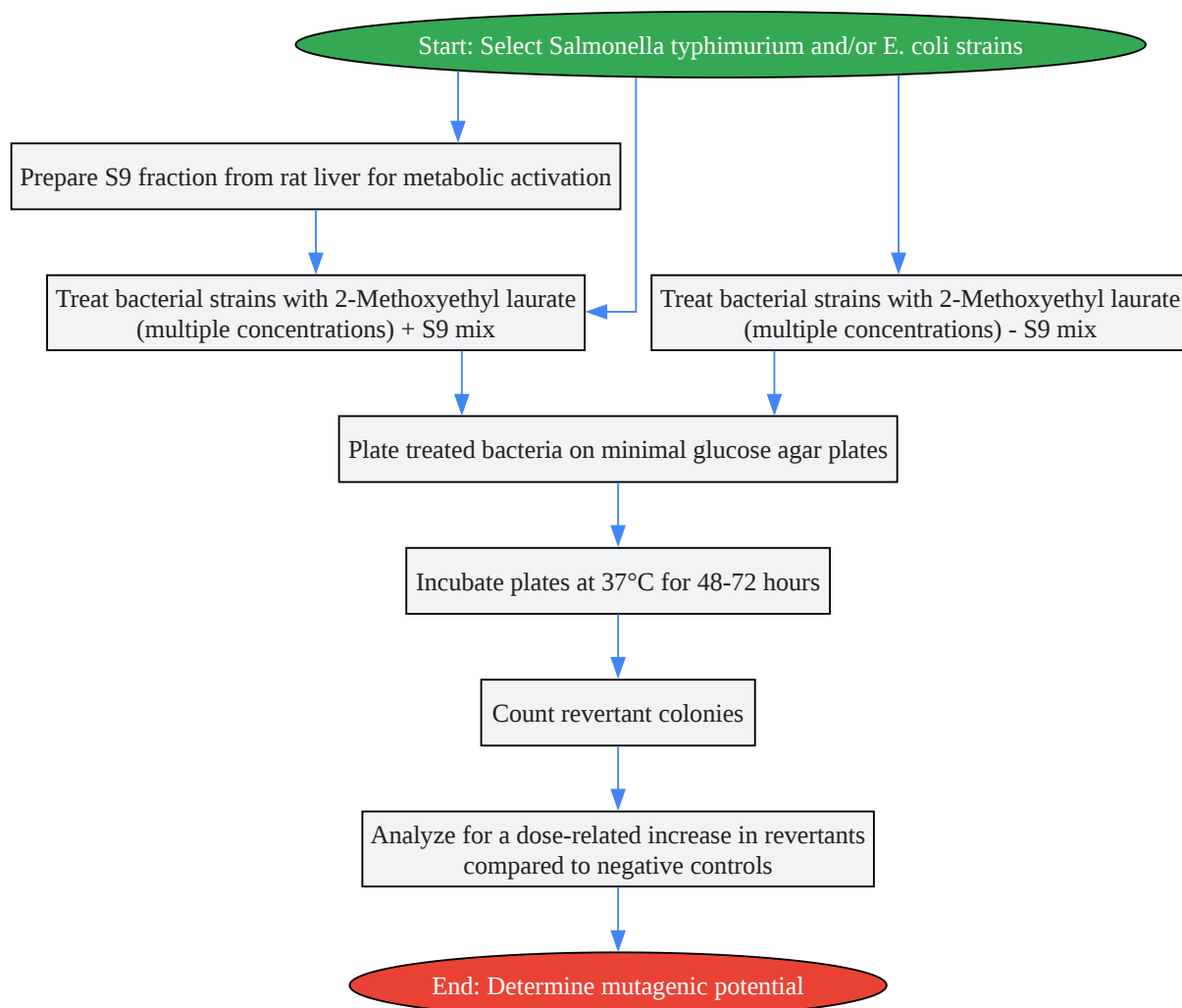


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## OECD 429 LLNA Experimental Workflow

**Bacterial Reverse Mutation Test (Ames Test; OECD 471)**

This in vitro test is used to assess the mutagenic potential of a chemical.

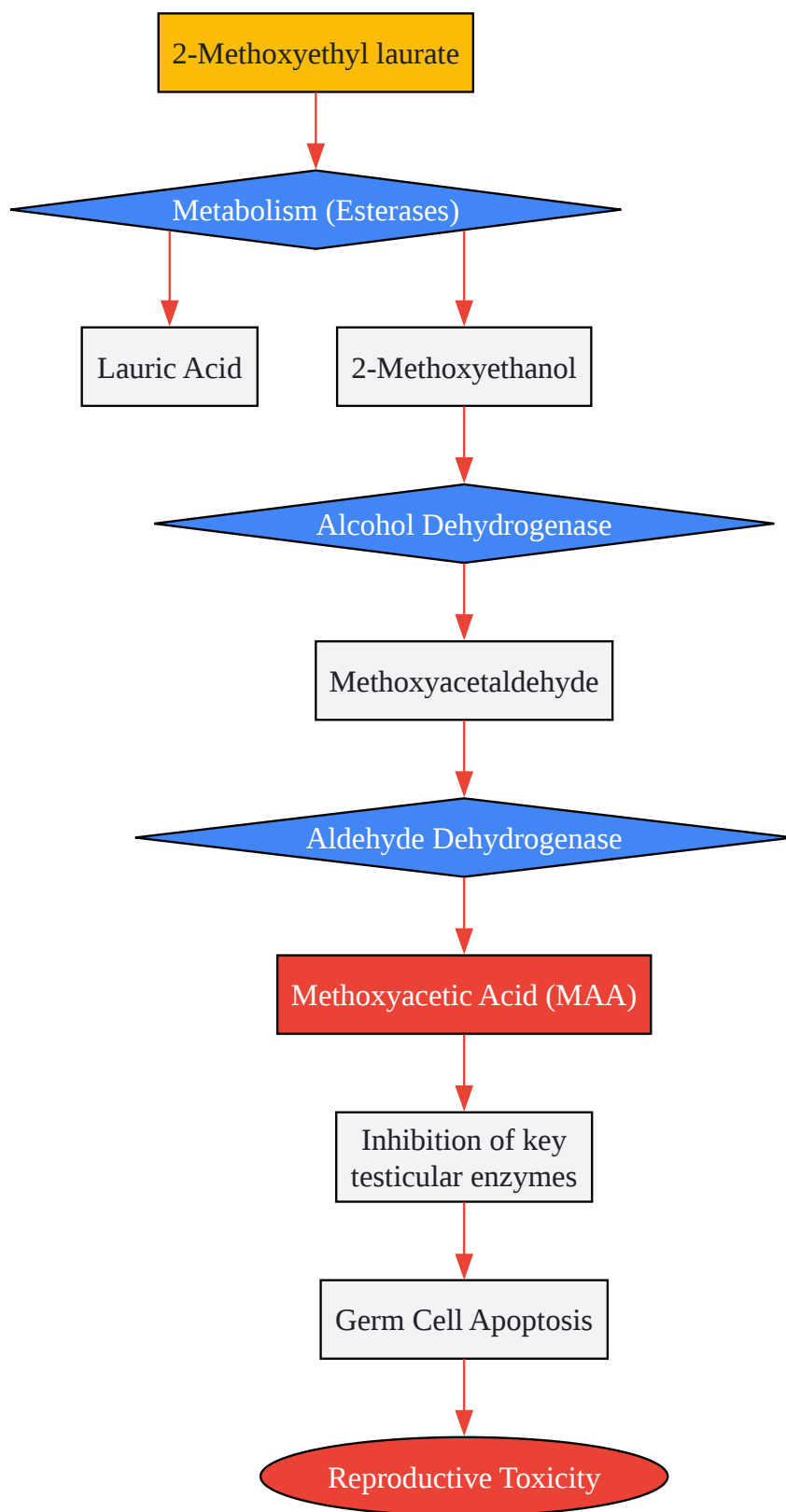


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## OECD 471 Ames Test Experimental Workflow

## Potential Signaling Pathway Involvement

Direct evidence of signaling pathways affected by **2-Methoxyethyl laurate** is not available. However, based on its chemical structure, it is plausible that it can be metabolized to lauric acid and 2-methoxyethanol. 2-Methoxyethanol is known to be metabolized to methoxyacetic acid, a reproductive toxicant. The testicular toxicity of methoxyacetic acid is thought to involve the inhibition of enzymes crucial for spermatogenesis. While the precise signaling cascade is not fully elucidated, it likely involves disruption of metabolic pathways within Sertoli cells and germ cells, leading to apoptosis.



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Hypothesized Metabolic and Toxicity Pathway

## Safe Handling and Personal Protective Equipment (PPE)

Given the potential for skin and eye irritation, and reproductive toxicity, strict adherence to safe handling procedures is mandatory.

### Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Ensure safety showers and eyewash stations are readily accessible.

### Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:
  - Wear chemically resistant gloves (e.g., nitrile, neoprene). Consult glove manufacturer's compatibility charts for specific breakthrough times.
  - Wear a lab coat or chemical-resistant apron.
  - Closed-toe shoes are mandatory.
- Respiratory Protection: If working outside of a fume hood or if aerosols may be generated, use a NIOSH-approved respirator with an organic vapor cartridge.

### Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from strong oxidizing agents.

### First Aid Measures

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- In case of skin contact: Immediately wash skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Spill and Disposal Procedures

- Spill: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for chemical waste. Do not allow it to enter drains or waterways.
- Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations.

## Conclusion

While direct toxicological data for **2-Methoxyethyl laurate** is scarce, a read-across approach from structurally similar compounds suggests that it should be handled with caution. The primary concerns are potential skin and eye irritation, and reproductive toxicity, likely due to its metabolite, 2-methoxyethanol. Adherence to stringent safety protocols, including the use of appropriate engineering controls and personal protective equipment, is essential to ensure the safety of all personnel working with this chemical. Further research to determine the specific toxicological profile of **2-Methoxyethyl laurate** is warranted.

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